

Application Notes and Protocols for Curing Adiprene L-100 with Cyanacure

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Compound of Interest

Compound Name: Cyanacure

Cat. No.: B1207773

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These application notes provide a comprehensive overview and a detailed experimental protocol for the use of **Cyanacure** as a curing agent for Adiprene L-100, a liquid urethane prepolymer. This combination yields a strong, rubbery solid polyurethane suitable for a variety of applications.

Introduction

Adiprene L-100 is a versatile liquid urethane polymer that, when cured with a suitable agent, forms a durable elastomer with high tensile strength, resilience, and excellent resistance to abrasion, oils, and solvents.[1] **Cyanacure**, an amine-based curing agent, serves as a safer alternative to traditional curatives like 4,4'-methylene-bis-2-chloroaniline (MBCA, or MOCA), which is a suspected carcinogen.[2] This document outlines the procedures for safely handling these materials and for producing consistent, high-quality cured polyurethane elastomers.

Materials and Properties

A summary of the key materials and their relevant properties is provided below.

Adiprene L-100

Adiprene L-100 is a TDI-terminated polyether-based prepolymer. Its properties can vary slightly between batches, so it is crucial to refer to the manufacturer's certificate of analysis for the specific %NCO value of the lot being used.

Property	Value
Form	Liquid
%NCO (Typical)	4.0 - 4.4
Viscosity	Varies with temperature
Storage	Store in a dry environment, away from moisture

Cyanacure

Cyanacure is an amine-based curing agent. It is important to source the technical data sheet for the specific batch of **Cyanacure** to determine its amine equivalent weight for accurate stoichiometric calculations.

Property	Value
Form	White or light tan powder
Odor	Ester-like
Pot Life with Adiprene L-100	10 - 12 minutes
Recommended Max. Cure Temperature	90°C

Health and Safety Precautions

3.1. Adiprene L-100: This prepolymer contains a small amount of free toluene diisocyanate (TDI), which is a sensitizer and can cause respiratory irritation. Always handle Adiprene L-100 in a well-ventilated area, preferably within a fume hood. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.

3.2. **Cyanacure**: As an amine-based compound, **Cyanacure** may cause skin and eye irritation. Handle with the same level of care as Adiprene L-100, using appropriate PPE.

Experimental Protocol

This protocol details the manual mixing and curing process for Adiprene L-100 and **Cyanacure**. For improved consistency and quality, especially in larger-scale production, a dynamic mixing

system is recommended.^[3]

Calculation of Mixing Ratio

The precise mixing ratio of **Cyanacure** to Adiprene L-100 is critical for achieving the desired final properties. The ratio is determined by the stoichiometry of the isocyanate groups (-NCO) in the Adiprene L-100 and the amine groups (-NH₂) in the **Cyanacure**. The following formula should be used to calculate the parts by weight of **Cyanacure** per 100 parts of Adiprene L-100 (phr):

- Amine Equivalent Weight of **Cyanacure**: Obtain this value from the supplier's technical data sheet.
 - %NCO of Adiprene L-100: Obtain this value from the supplier's certificate of analysis for the specific lot.
 - 42.02: The molecular weight of the NCO group.
 - Stoichiometric Factor: This is typically between 90% and 105%. A factor of 95% is often a good starting point for a balance of properties. Adjusting this factor can modify the hardness of the cured material; a higher stoichiometric ratio generally results in a harder polyurethane.
- ^[3]

Equipment and Materials

- Adiprene L-100 prepolymer
- **Cyanacure** curative
- Vacuum oven or desiccator
- Heating oven
- Mixing vessel (e.g., disposable plastic beaker)
- Stirring rod or mechanical mixer
- Mold (pre-treated with a mold release agent)

- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure

- Preparation of Materials:
 - Preheat the Adiprene L-100 to 80°C to reduce its viscosity.
 - Place the required amount of **Cyanacure** in a separate container and heat in an oven to a temperature that ensures it is dry and free-flowing.
 - Preheat the mold to the curing temperature (e.g., 90°C).
- Degassing the Prepolymer:
 - Place the heated Adiprene L-100 in a vacuum oven or desiccator connected to a vacuum pump.
 - Apply a vacuum to degas the prepolymer until bubbling subsides. This removes dissolved gases that can cause voids in the final product.
- Mixing:
 - Carefully weigh the degassed Adiprene L-100 into the mixing vessel.
 - Weigh the calculated amount of **Cyanacure** and add it to the Adiprene L-100.
 - Immediately begin mixing thoroughly but carefully to avoid introducing excessive air. A mechanical mixer can be used for better consistency. The pot life is approximately 10-12 minutes, so this step must be completed efficiently.^[2]
- Casting:
 - Pour the mixture into the preheated and mold-released mold.
 - If necessary, place the filled mold back under vacuum briefly to remove any air bubbles introduced during mixing and pouring.
- Curing:

- Place the mold in an oven preheated to the desired curing temperature. A typical curing cycle is 2 hours at 93°C.[3] However, a maximum temperature of 90°C is also recommended for **Cyanacure**. [2] The optimal time and temperature may need to be determined experimentally based on the part size and desired properties.
- After the initial heat cure, a post-cure at a lower temperature or at room temperature for several days may be beneficial to achieve ultimate physical properties.
- Demolding:
 - Once the curing cycle is complete, allow the mold to cool to room temperature before demolding the part.

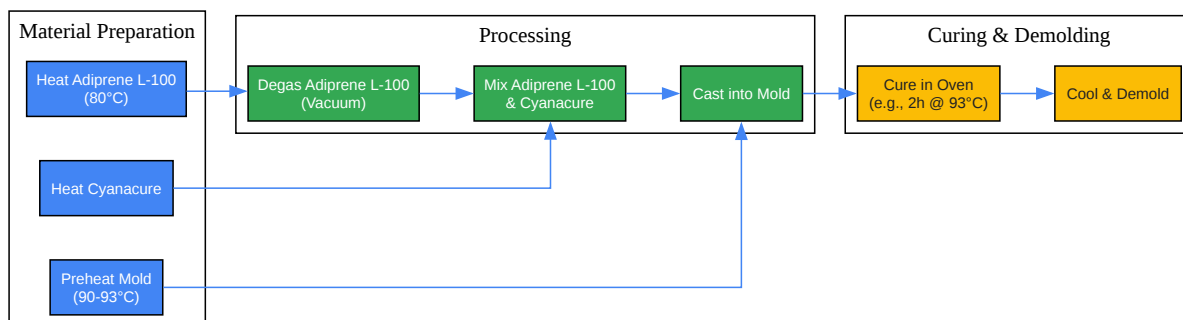
Expected Results and Data Presentation

The properties of the cured polyurethane can be tailored by adjusting the stoichiometric ratio of **Cyanacure**.

Property	Typical Values
Hardness (Shore A)	84 (at a standard cure)[3]
	88 - 92 (with increased Cyanacure ratio)[3]
Pot Life	10 - 12 minutes[2]
Cure Profile	2 hours at 93°C[3] or lower at 90°C[2]

Visualizations

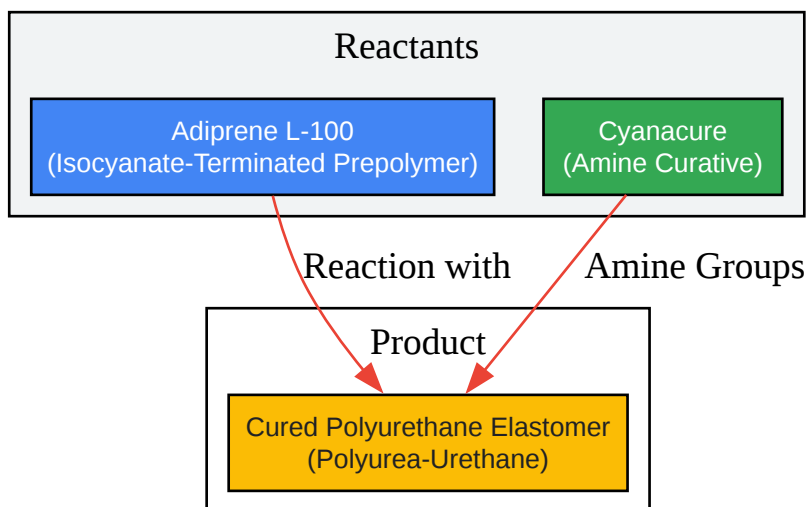
Experimental Workflow



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Caption: Workflow for curing Adiprene L-100 with **Cyanacure**.

Polyurethane Formation Signaling Pathway



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Caption: Chemical reaction pathway for polyurethane formation.

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